

background and overview of 4-Fluorophenyl methyl sulfone

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Compound of Interest

Compound Name: *4-Fluorophenyl methyl sulfone*

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An In-depth Technical Guide to **4-Fluorophenyl methyl sulfone**: Properties, Synthesis, and Applications

Authored by a Senior Application Scientist Introduction

4-Fluorophenyl methyl sulfone, with CAS Number 455-15-2, is a versatile crystalline solid that has emerged as a pivotal building block in various scientific domains.^{[1][2]} Its unique molecular architecture, featuring an electron-withdrawing sulfonyl group and a fluorine atom on a phenyl ring, imparts favorable electronic properties, chemical stability, and reactivity.^[1] These characteristics make it an invaluable intermediate in the synthesis of complex molecules. This guide provides an in-depth analysis of its chemical properties, synthesis methodologies, and diverse applications, with a particular focus on its role in pharmaceutical development and materials science for researchers and drug development professionals.^{[1][3]}

Physicochemical and Spectroscopic Profile

The distinct properties of **4-Fluorophenyl methyl sulfone** are foundational to its utility. The presence of the fluorine atom and the sulfone moiety significantly influences its melting point, polarity, and reactivity in synthetic transformations.

Core Properties

A summary of the key physicochemical properties is presented below for quick reference.

Property	Value	Source(s)
CAS Number	455-15-2	[1] [2]
Molecular Formula	C ₇ H ₇ FO ₂ S	[1] [2] [4]
Molecular Weight	174.19 g/mol	[1] [2]
Appearance	White to off-white solid/crystalline powder	[1] [2] [4]
Melting Point	77-81 °C	[1] [5] [6]
Purity	≥ 97%	[7]
Synonyms	1-fluoro-4-(methylsulfonyl)benzene, p-Fluorophenyl methyl sulfone	[2] [4]
MDL Number	MFCD00039753	[1] [3]
EC Number	207-237-0	[4] [7]
PubChem ID	67994	[1]

Spectroscopic Data

Spectroscopic analysis is critical for the structural confirmation of **4-Fluorophenyl methyl sulfone**. The following nuclear magnetic resonance (NMR) data has been reported for the compound in deuterated chloroform (CDCl₃).[\[8\]](#)

- ¹H NMR (400 MHz, CDCl₃): δ 8.13-7.66 (m, 2H), 7.29-7.25 (m, 2H), 3.08 (s, 3H)[\[8\]](#)
- ¹³C NMR (125 MHz, CDCl₃): δ 165.78 (d, J = 256.0 Hz), 136.70 (d, J = 3.0 Hz), 130.29 (d, J = 9.5 Hz), 116.68 (d, J = 22.5 Hz), 44.66[\[8\]](#)

The characteristic splitting patterns in the ¹³C NMR spectrum, particularly the large coupling constant (J = 256.0 Hz) for the carbon attached to the fluorine, are definitive for the C-F bond.

Synthesis Methodologies: A Tale of Two Pathways

The synthesis of **4-Fluorophenyl methyl sulfone** can be accomplished through several routes. The choice of method often depends on factors such as starting material availability, desired scale, and cost-effectiveness. Below, two common and validated laboratory-scale preparations are detailed.

Method 1: Reductive Methylation of 4-Fluorobenzene Sulfonyl Chloride

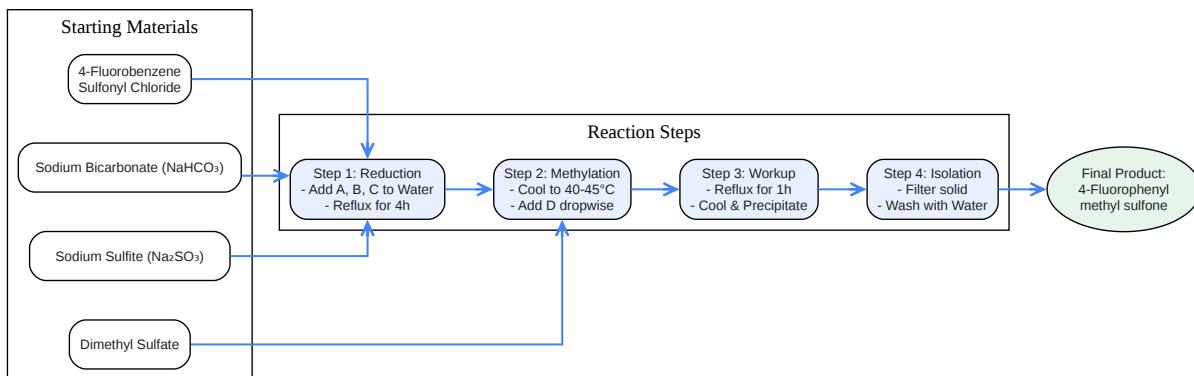
This classical approach is a robust, two-step process that provides high yields and is suitable for industrial scale-up.^[9] It begins with the reduction of the commercially available sulfonyl chloride to a sulfinate salt, which is then methylated *in situ*.

Experimental Protocol

- **Reaction Setup:** In a 500 mL round-bottom flask equipped with a reflux condenser and magnetic stirrer, combine sodium sulfite (25.2 g) and sodium bicarbonate (16.8 g) with 100 mL of water.^{[8][9]}
 - **Causality Insight:** Sodium bicarbonate is used as a base to neutralize the HCl formed during the initial reduction of the sulfonyl chloride, driving the reaction to completion.
- **Reduction:** Heat the mixture to reflux until all solids dissolve. Then, add 4-fluorobenzene sulfonyl chloride (21.0 g) in portions to control the initial reaction rate. Continue refluxing for 4 hours.^[8]
- **Methylation:** Cool the reaction mixture to 40-45°C. Add dimethyl sulfate (18.9 g) dropwise via an addition funnel, maintaining the temperature in the specified range.^{[8][9]}
 - **Causality Insight:** Dimethyl sulfate is a potent and efficient methylating agent for the sulfinate intermediate. Temperature control is crucial to prevent side reactions and ensure selective methylation.
- **Workup and Isolation:** After the addition is complete, heat the mixture at reflux for an additional hour. Add 200 mL of water and allow the mixture to cool to room temperature.^{[8][9]} A significant amount of solid will precipitate.

- Purification: Collect the solid product by filtration and wash thoroughly with water to remove any inorganic salts. The resulting white solid is **4-Fluorophenyl methyl sulfone**.^[8]

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **4-Fluorophenyl methyl sulfone** via reductive methylation.

Method 2: Palladium-Catalyzed Cross-Coupling

A more modern approach utilizes a palladium-catalyzed reaction, showcasing the power of transition-metal catalysis in C-S bond formation.^[8] This method is advantageous for its use of common chemicals and simpler purification process, albeit with potentially more expensive reagents for large-scale synthesis.^[8]

Experimental Protocol

- Reaction Setup: In a reaction tube, combine 4-fluoriodobenzene (0.5 mmol), dimethyl sulfite (5 mmol), bis(triphenylphosphine)palladium(II) chloride (0.05 mmol), 1,1,3,3-

tetramethyldisiloxane (0.75 mmol), and tetrabutylammonium bromide (0.5 mmol).[8]

- Causality Insight: The palladium complex serves as the catalyst. The disiloxane acts as a mild reducing agent in the catalytic cycle, and tetrabutylammonium bromide is a phase transfer catalyst to facilitate the reaction between components in different phases.
- Reaction: Heat the sealed reaction mixture at 120°C for 18 hours.[8]
- Purification: After cooling, filter the mixture and remove the solvent from the filtrate via rotary evaporation. Purify the resulting residue using silica gel column chromatography with petroleum ether as the eluent to yield the final product.[8]

Applications in Research and Development

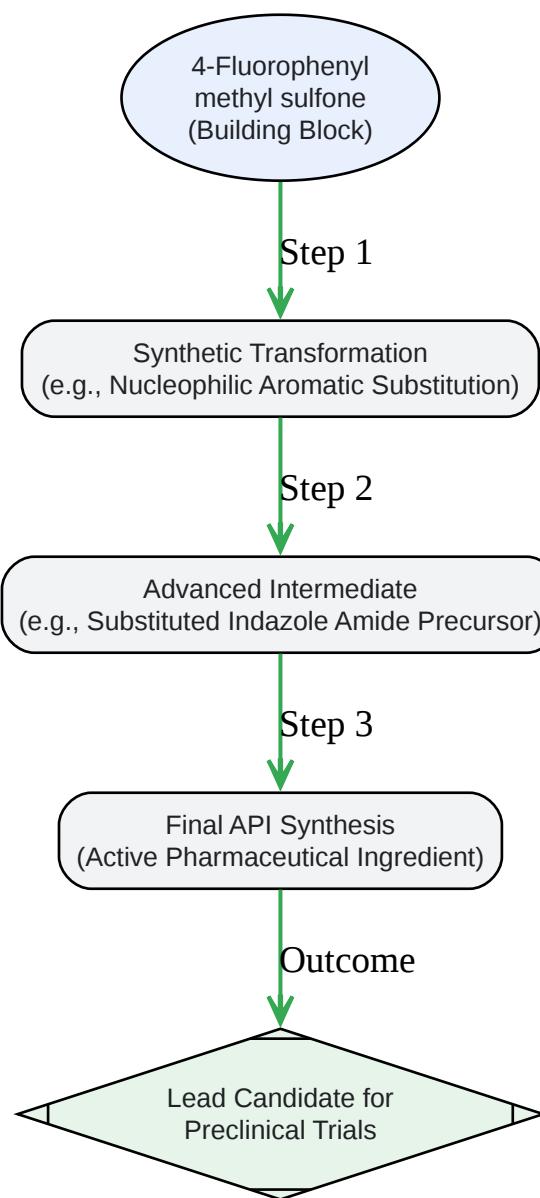
The unique combination of a stable sulfone group and a reactive fluorinated phenyl ring makes **4-Fluorophenyl methyl sulfone** a highly sought-after intermediate.[1]

Pharmaceutical Development

This compound is a cornerstone in medicinal chemistry for constructing more complex pharmacologically active molecules.[1]

- Glucokinase Activators: It is explicitly used in the preparation of substituted indazole amides, which function as glucokinase activators for potential diabetes treatments.[2][4][6]
- Anti-Inflammatory and Anti-Cancer Agents: Due to its favorable electronic properties and stability, it is frequently incorporated into the design of novel anti-inflammatory, analgesic, and anti-cancer therapies.[1]
- Matrix Metalloproteinase (MMP) Inhibitors: It has been used in the synthesis of phenoxyphenyl sulfone derivatives investigated as potent and selective MMP inhibitors.

Conceptual Role in Drug Discovery



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Caption: Role of **4-Fluorophenyl methyl sulfone** as a key starting material in a drug discovery workflow.

Material Science and Agrochemicals

- High-Performance Polymers: In materials science, the sulfone group contributes to improved thermal and chemical resistance, making it a valuable component in the formulation of specialty polymers and coatings for demanding applications in electronics and automotive industries.[1][3]

- Agrochemicals: The compound also serves as an intermediate in the production of modern agrochemicals, including certain types of herbicides and fungicides, contributing to enhanced crop protection.[\[1\]](#)

Safety, Handling, and Storage

Proper handling and storage are paramount to ensure safety and maintain the integrity of **4-Fluorophenyl methyl sulfone**. It is classified as an irritant.[\[4\]](#)[\[5\]](#)

Safety Aspect	Recommendation	Source(s)
Hazard Class	Irritant, Combustible Solid	[4] [5] [7]
Personal Protective Equipment (PPE)	Eyeshields, chemical-resistant gloves, type N95 (US) dust mask	[7]
Handling	Avoid contact with skin, eyes, and clothing. Handle in a well-ventilated area or under a fume hood.	
Storage	Store in a tightly sealed container in a cool, dry place. Recommended storage temperature is 2-8°C.	[1] [2]
First Aid (Eyes)	Rinse immediately with plenty of water for at least 15 minutes. Seek medical attention.	[10]
First Aid (Skin)	Wash off immediately with soap and plenty of water while removing contaminated clothing.	[10]

Conclusion

4-Fluorophenyl methyl sulfone is more than just a chemical intermediate; it is an enabling tool for innovation in science and technology. Its well-defined properties, accessible synthesis routes, and proven utility in high-value applications like drug discovery and advanced materials make it a compound of significant interest. For researchers and developers, a thorough understanding of its chemistry and handling is the first step toward leveraging its full potential in creating next-generation pharmaceuticals, polymers, and other advanced chemical products.

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